

Hexadecane-D34: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Hexadecane-D34

CAS No.: 15716-08-2

Cat. No.: B103118

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An In-depth Technical Guide on the Properties, Applications, and Handling of **Hexadecane-D34** for Researchers, Scientists, and Drug Development Professionals.

This guide provides comprehensive technical information on **Hexadecane-D34**, a deuterated form of hexadecane. It is intended to be a valuable resource for professionals in research and development who utilize stable isotope-labeled compounds in their work. This document covers the physicochemical properties, key applications, experimental workflow examples, and safety information for **Hexadecane-D34**.

Physicochemical Properties

Hexadecane-D34, also known as Perdeuterohexadecane, is a saturated hydrocarbon where all 34 hydrogen atoms have been replaced by their stable isotope, deuterium. This isotopic substitution makes it an invaluable tool in various analytical techniques, particularly in mass spectrometry and nuclear magnetic resonance spectroscopy.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Core Applications in Research and Development

The primary application of **Hexadecane-D34** is as an internal standard in quantitative analytical methods. Its chemical behavior is nearly identical to that of its non-deuterated counterpart, hexadecane, allowing it to be used as a reliable reference in complex matrices. However, its increased mass due to the deuterium atoms allows it to be easily distinguished from the non-deuterated analyte in mass spectrometry. This technique, known as isotope dilution mass spectrometry, is crucial for achieving high accuracy and precision in quantitative analyses.

Deuterated compounds like **Hexadecane-D34** are also instrumental in:

- **Metabolic Studies:** Tracking the metabolic fate of a drug or compound within a biological system.
- **Pharmacokinetic Analysis:** Precisely measuring drug absorption, distribution, metabolism, and excretion (ADME).
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Serving as a reference standard for calibrating instruments and determining the chemical shifts of other compounds.

While deuterated compounds are a focus in drug discovery for their potential to alter metabolic rates (the kinetic isotope effect), there is no evidence in the reviewed literature to suggest that **Hexadecane-D34** itself is involved in any biological signaling pathways. Its role is primarily that of an analytical tool.

Experimental Protocols: Use as an Internal Standard

A detailed experimental protocol will always be specific to the analyte and the sample matrix. However, a generalized workflow for using **Hexadecane-D34** as an internal standard in a quantitative GC-MS analysis is provided below.

Generalized Workflow for Quantitative Analysis using Hexadecane-D34 as an Internal Standard

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Caption: Generalized workflow for quantitative analysis using **Hexadecane-D34**.

Safety and Handling

Hexadecane-D34 is a chemical substance that requires careful handling in a laboratory setting. The following table summarizes the key safety information. Users should always consult the full Safety Data Sheet (SDS) before use.



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This guide provides a foundational understanding of **Hexadecane-D34** for its practical application in research and development. By understanding its properties, applications, and safety requirements, researchers can effectively and safely utilize this compound in their analytical methodologies.

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References

- [1. dl.novachem.com.au](https://dl.novachem.com.au) [dl.novachem.com.au]
- [2. Hexadecane-D34 | 15716-08-2 | Benchchem](#) [[benchchem.com](https://www.benchchem.com)]
- [3. hpc-standards.com](https://www.hpc-standards.com) [[hpc-standards.com](https://www.hpc-standards.com)]
- [4. N-Hexadecane synthesis - chemicalbook](#) [[chemicalbook.com](https://www.chemicalbook.com)]
- [5. cdnisotopes.com](https://www.cdnisotopes.com) [[cdnisotopes.com](https://www.cdnisotopes.com)]
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